

# Proper Disposal Procedures for ABC1183

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## Compound of Interest

Compound Name: ABC1183

Cat. No.: B605084

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For Researchers, Scientists, and Drug Development Professionals: Ensuring Safe and Compliant Disposal of **ABC1183**

Proper disposal of the research chemical **ABC1183**, a selective dual GSK3 and CDK9 inhibitor, is crucial for maintaining laboratory safety and environmental compliance. As a bioactive small molecule, **ABC1183** requires handling and disposal as chemical waste. Adherence to established protocols minimizes risks to personnel and the surrounding environment.

## Immediate Safety and Logistical Information

**ABC1183** should not be disposed of through standard laboratory drains or as regular solid waste. The primary directive for its disposal is to engage a licensed and approved waste disposal service.<sup>[1]</sup> This ensures that the compound is managed and treated in accordance with local, state, and federal regulations for chemical waste.

Key Disposal Principles:

- **Segregation:** Keep **ABC1183** waste separate from other waste streams, particularly non-hazardous materials.
- **Labeling:** Clearly label all containers holding **ABC1183** waste with the chemical name ("**ABC1183**"), CAS number (1042735-18-1), and appropriate hazard symbols.
- **Containment:** Ensure waste is stored in sealed, leak-proof containers that are compatible with the chemical's properties.

## Experimental Protocols for Disposal

While specific experimental protocols for the disposal of **ABC1183** are not publicly documented, the following general procedure for chemical waste of this nature should be followed. This protocol is based on standard laboratory safety guidelines.

### Materials Required:

- Appropriate Personal Protective Equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves.
- Sealable, labeled waste container.
- Access to a designated chemical waste storage area.

### Procedure:

- Preparation: Before beginning any experiment that will generate **ABC1183** waste, identify the appropriate waste container. Ensure the container is clean, dry, and properly labeled.
- Collection of Solid Waste:
  - Carefully transfer any solid **ABC1183** waste, including unused compound and contaminated items (e.g., weighing paper, gloves, pipette tips), into the designated waste container.
  - Avoid generating dust. If working with a powder, handle it in a chemical fume hood.
- Collection of Liquid Waste:
  - For solutions of **ABC1183** (e.g., dissolved in DMSO), pour the waste into a designated liquid waste container.
  - Do not mix incompatible waste streams in the same container.
- Container Sealing and Storage:
  - Once the waste has been collected, securely seal the container.

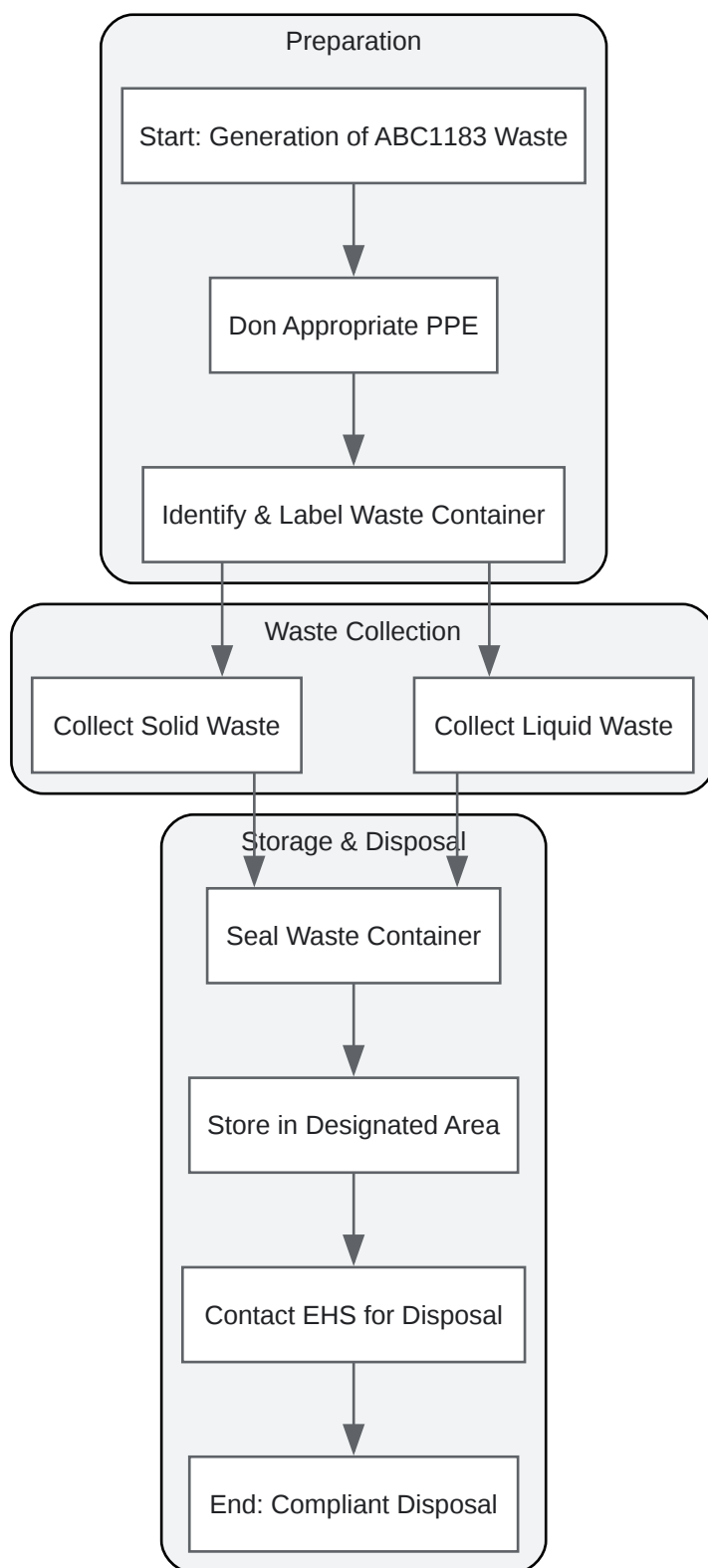
- Store the sealed container in a designated, well-ventilated chemical waste storage area, away from incompatible materials.
- Arranging for Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) department or a licensed chemical waste disposal company to arrange for pickup and proper disposal of the waste container.

## Quantitative Data Summary

There is no quantitative data available in the search results regarding disposal procedures for **ABC1183**. Disposal protocols for research chemicals are typically procedural rather than quantitative.

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **ABC1183**.



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Caption: Workflow for the proper disposal of **ABC1183**.

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## References

- 1. ABC 1183|1042735-18-1|MSDS [dcchemicals.com]
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